

6-Hydroxy-3-methylindolin-2-one proper disposal procedures

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Compound of Interest

Compound Name: 6-Hydroxy-3-methylindolin-2-one

Cat. No.: B11918152

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Comprehensive Safety and Disposal Protocol for 6-Hydroxy-3-methylindolin-2-one

Introduction **6-Hydroxy-3-methylindolin-2-one** (CAS: 1713477-55-4) is a critical oxindole building block frequently utilized in the synthesis of small-molecule kinase inhibitors and novel therapeutics. Due to its biological activity profile and physical state as a fine powder, improper handling and disposal pose significant risks to both laboratory personnel and the environment. This guide provides drug development professionals and bench scientists with a self-validating, step-by-step protocol for the safe operational handling and compliant disposal of **6-Hydroxy-3-methylindolin-2-one**, grounded in the National Research Council's Prudent Practices in the Laboratory[1][2] and U.S. Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) standards[3].

Part 1: Chemical Profiling & Hazard Assessment

Before initiating any experimental workflow, a thorough risk assessment must be conducted[1]. **6-Hydroxy-3-methylindolin-2-one** is a nitrogenous heterocyclic compound. While it lacks a specific EPA P-list or U-list designation[4], it must be managed as a hazardous organic pharmaceutical intermediate to ensure regulatory compliance and laboratory safety.

Table 1: Physicochemical and Hazard Profile

Property / Classification	Detail	Operational Implication
CAS Number	1713477-55-4	Unique identifier for safety data sheets (SDS) and waste profiling.
Molecular Formula	C9H9NO2	Non-halogenated organic compound; dictates the incineration pathway.
Physical State	Solid (Powder)	High risk of aerosolization; necessitates localized exhaust ventilation.
GHS Hazard Class	Irritant (Skin/Eye/Respiratory)	Mandates appropriate PPE (nitrile gloves, safety goggles, lab coat).
Environmental Hazard	Potential Aquatic Toxicity	Absolute prohibition of drain disposal (sewering)[5].

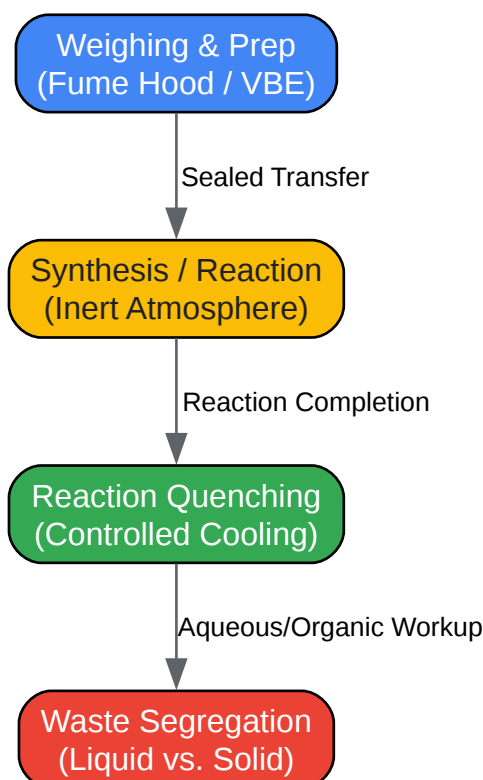
Part 2: Operational Handling & Experimental Workflow

Expertise in chemical handling requires understanding the causality behind the protocol. The following workflow ensures exposure minimization during synthesis and formulation.

Step-by-Step Handling Protocol:

- Preparation & PPE Verification: Don standard PPE, including a flame-resistant lab coat, chemical-resistant nitrile gloves, and safety goggles.
 - Causality: Double-gloving is highly recommended for extended handling to provide a fail-safe against micro-tears when working with fine, biologically active powders.
- Weighing & Transfer: Conduct all weighing inside a certified chemical fume hood or a localized ventilated balance enclosure (VBE).

- Causality: Ambient drafts in the open lab can easily aerosolize the fine powder, leading to accidental inhalation exposure and cross-contamination of adjacent workspaces.
- Reaction Setup: Transfer the pre-weighed compound to the reaction vessel using a sealed transfer container if moving between hoods. Purge the reaction vessel with an inert gas (e.g., Nitrogen or Argon) if using volatile or flammable solvents.
- Quenching & Workup: Upon reaction completion, quench the mixture slowly under controlled cooling.
- Causality: Rapid quenching can cause an exothermic runaway, leading to solvent boil-off and the dangerous aerosolization of the dissolved oxindole derivative.



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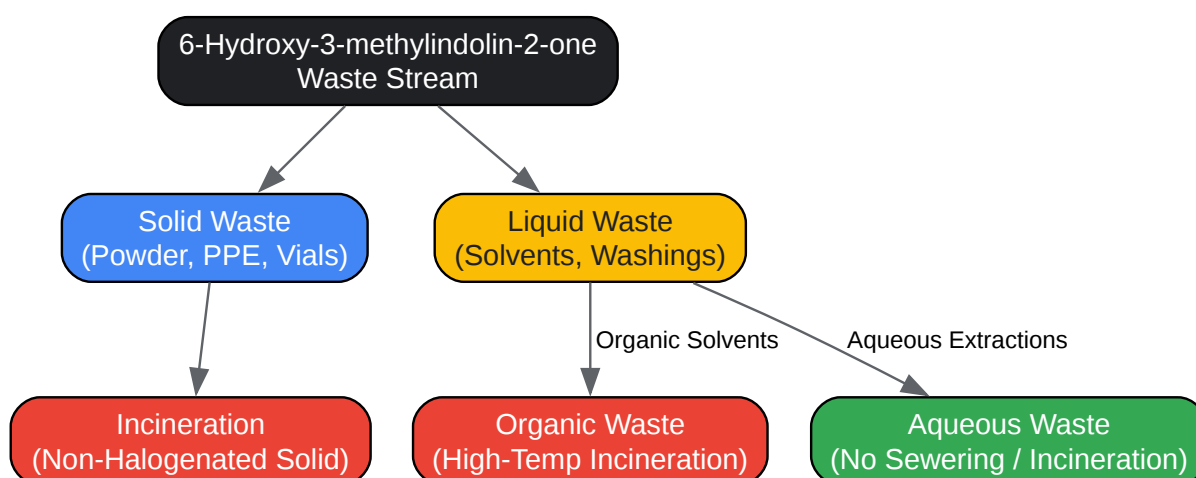
Experimental workflow for the safe handling and processing of **6-Hydroxy-3-methylindolin-2-one**.

Part 3: Waste Segregation & Disposal Procedures

The overriding principle of laboratory waste management is that no experimental activity should begin unless a comprehensive disposal plan has been formulated[6]. For healthcare, academic, and pharmaceutical research facilities, the EPA's 40 CFR Part 266 Subpart P strictly prohibits the sewerage (drain disposal) of any hazardous waste pharmaceuticals or their intermediates[5][7].

Step-by-Step Disposal Protocol:

- Solid Waste Segregation:
 - Collect all contaminated consumables (e.g., weighing boats, pipette tips, empty vials, and outer gloves) in a designated, clearly labeled, leak-proof solid waste container.
 - Classification: Route as "Non-Halogenated Organic Solid Waste" for high-temperature incineration[6].
- Liquid Waste Segregation (Organic):
 - Mother liquors and organic solvent washings containing dissolved **6-Hydroxy-3-methylindolin-2-one** must be collected in a compatible high-density polyethylene (HDPE) or glass carboy.
 - Classification: Label as "Hazardous Waste - Flammable/Toxic Organic Liquid" (assigning appropriate EPA waste codes like D001 if ignitable solvents are present)[4].
- Liquid Waste Segregation (Aqueous):
 - Aqueous layers from extraction workups may contain trace amounts of the oxindole. Do not pour down the drain.
 - Classification: Collect in a separate aqueous waste carboy, adjust the pH to neutral (6-8) if necessary, and route for chemical incineration.
- Labeling and Storage: Ensure all waste containers are kept tightly closed unless actively adding waste. Labels must be intact, fully legible, and list all constituents by percentage (e.g., "**6-Hydroxy-3-methylindolin-2-one**, <1%; Ethyl Acetate, 99%")[6].



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Decision tree for segregating and disposing of **6-Hydroxy-3-methylindolin-2-one** waste streams.

Part 4: Spill Response & Decontamination

In the event of an accidental release, immediate and systematic action is required to prevent environmental contamination and personnel exposure.

- **Immediate Isolation:** Evacuate non-essential personnel from the immediate vicinity. Ensure the fume hood remains operational to maintain negative pressure.
- **Containment (Dry Spill):** If the powder is spilled, do not dry sweep, as the mechanical action will aerosolize the compound. Lightly mist the spilled powder with a compatible solvent (e.g., water or a dilute surfactant) to suppress dust formation.
- **Cleanup:** Wipe up the dampened powder using absorbent pads or damp paper towels. Work systematically from the outside of the spill toward the center to prevent spreading the contaminant.
- **Decontamination:** Wash the affected surface thoroughly with soap and water, followed by an alcohol wipe (e.g., 70% isopropanol) to solubilize and remove any residual organic residue.

- Disposal: Place all cleanup materials into a heavy-duty plastic bag, seal it, and dispose of it as hazardous solid waste as outlined in Part 3.

References

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- To cite this document: BenchChem. [6-Hydroxy-3-methylindolin-2-one proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11918152/docs#6-hydroxy-3-methylindolin-2-one-proper-disposal-procedures>]

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